

Amprolium HCl safety profile LD50 mammalian toxicity

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Compound Focus: Amprolium Hydrochloride

CAS No.: 137-88-2

Cat. No.: S518812

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Mammalian Toxicity and Safety Profile

While a specific LD50 is not provided, the available data from toxicological assessments can give you a clear picture of its safety profile.

Aspect	Assessment / Value	Species / Context
Acute Oral Toxicity	> 4000 mg/kg (Low toxicity) [1]	Rat [1]
Toxicity Classification	Not classified as hazardous [2]	Safety Data Sheet assessment
Primary Toxicity Risk	Thiamine deficiency with prolonged high doses [3]	All species, especially young animals

The safety profile is supported by its mechanism of action. Amprolium is a thiamine (Vitamin B1) analogue that acts by competitively blocking thiamine transporters in the parasite *Eimeria* spp. [3]. At high or prolonged doses, this mechanism can also affect the host, leading to thiamine deficiency [3] [4].

Avian Toxicity Data

For comprehensive reference, the acute toxicity data in chickens is available and demonstrates a wide safety margin in the target species.

Parameter	Value
Acute Oral LD ₅₀	5.1 g/kg (5100 mg/kg) [4]
Assessment	Wide margin of safety [4]

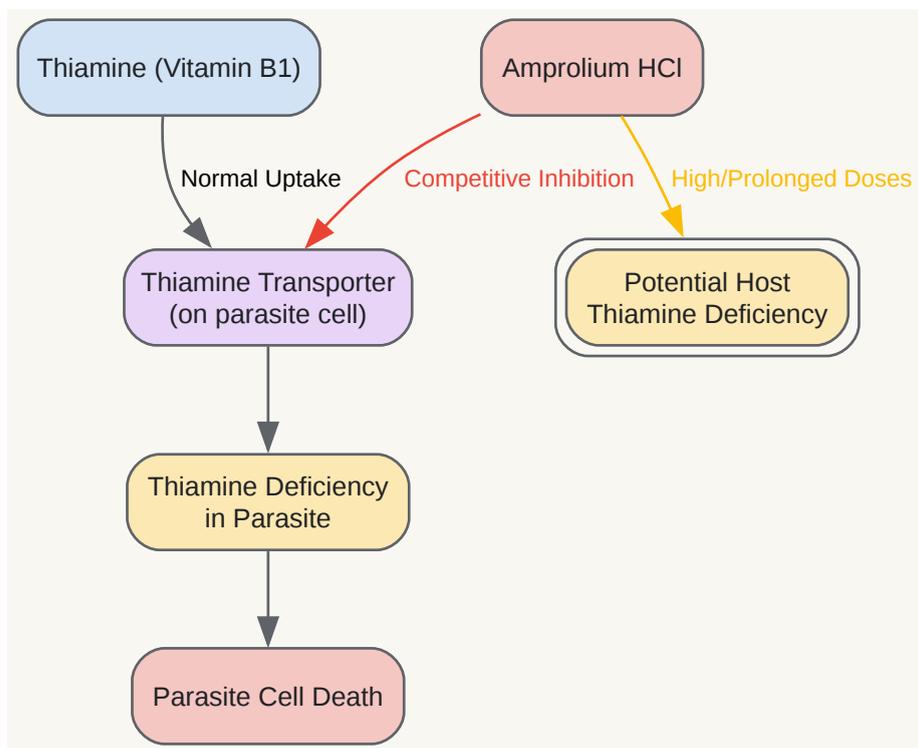
Experimental Protocol Considerations

The search results did not contain detailed methodologies for the key toxicity studies. However, standard protocols for determining acute oral toxicity (such as the OECD Guideline 423) typically involve:

- **Test System:** Use of healthy young adult rodents (e.g., rats), fasted prior to dosing.
- **Dosing:** Single oral administration of the test substance (Amprolium HCl) via gavage.
- **Observation Period:** Monitoring for signs of toxicity, morbidity, and mortality for at least 14 days.
- **Endpoint:** The LD₅₀ is then calculated, often using a statistical method, as the dose that causes mortality in 50% of the test subjects.

Mechanism of Action Diagram

The diagram below illustrates the established mechanism of Amprolium as a thiamine antagonist, which is the basis for both its efficacy and its potential toxicity.



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Amprolium HCl competes with thiamine for uptake via the parasite's thiamine transporter. This competition inhibits thiamine utilization by the parasite, leading to its death. In the host, this mechanism can potentially cause thiamine deficiency at high or prolonged doses [3].

Summary

Available data suggests Amprolium HCl has **low acute oral toxicity** in mammals. The primary safety concern is the risk of thiamine deficiency with prolonged high-dose exposure, which aligns with its known mechanism of action.

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References

1. Amprolium hydrochloride - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. - Safety Data Sheet Amprolium Hydrochloride [chemicalbook.com]
3. Amprolium - an overview [sciencedirect.com]
4. Anticoccidial- Amprolium 20%,25% premix/water soluble powder Hcl [linkedin.com]

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